

Unveiling Novel Decenoic Acid Isomers: A Technical Guide to Discovery, Isolation, and Characterization

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Compound of Interest

Compound Name: 3-Decenoic acid

Cat. No.: B1236714

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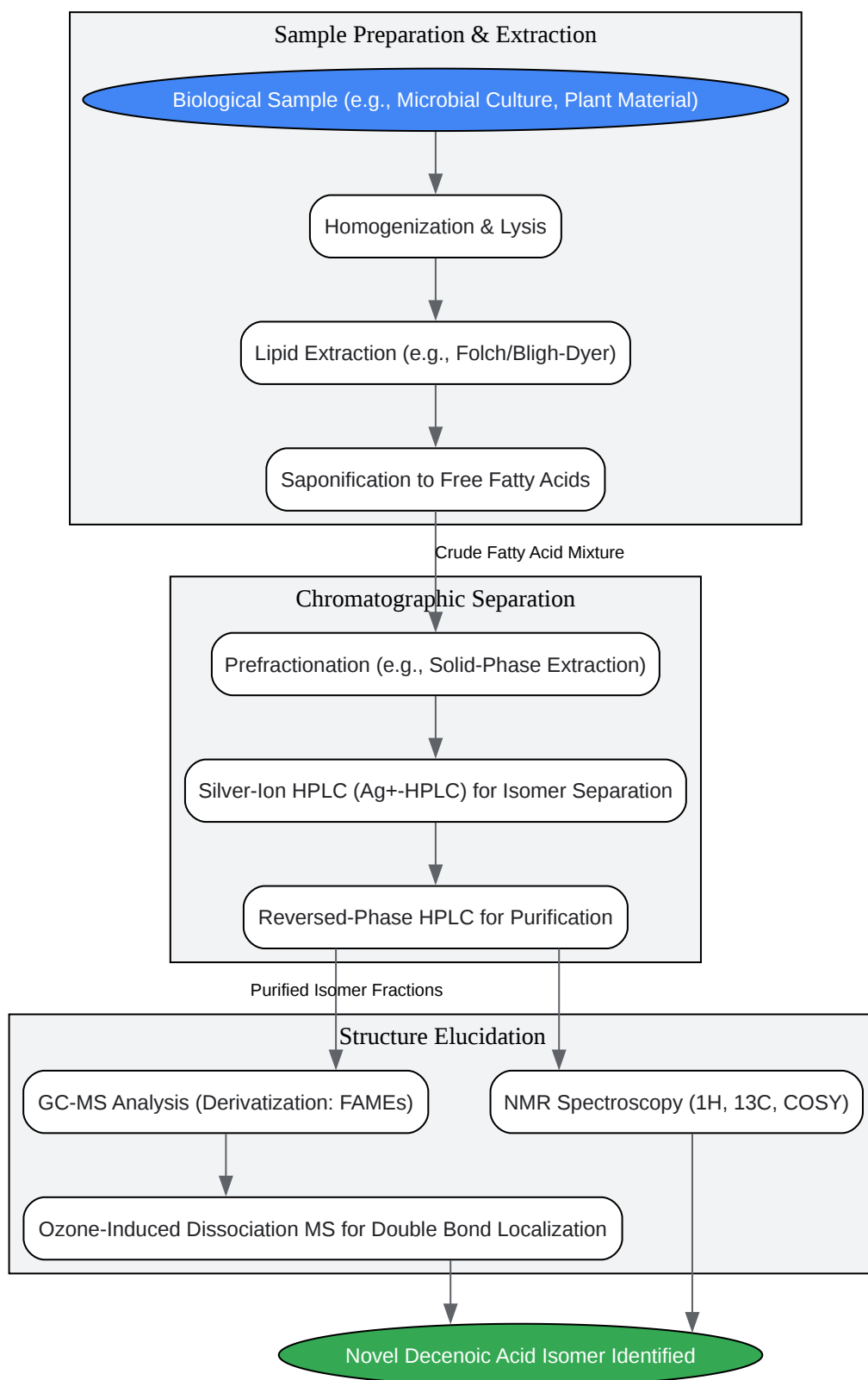
For Researchers, Scientists, and Drug Development Professionals

Introduction

Decenoic acids, a class of medium-chain fatty acids, are emerging as significant players in cellular signaling and as potential therapeutic agents. While isomers like the bacterial signaling molecule *cis*-2-decenoic acid are well-documented for their roles in biofilm dispersal and antibiotic potentiation, the broader landscape of decenoic acid isomers remains largely uncharted.^{[1][2][3]} The discovery and isolation of novel isomers hold the potential to unlock new biological activities and therapeutic applications. This technical guide provides a comprehensive overview of the methodologies for the discovery, isolation, and characterization of novel decenoic acid isomers, tailored for researchers and drug development professionals.

The Discovery and Isolation Workflow

The journey from a complex biological sample to a purified novel decenoic acid isomer involves a multi-step process. This workflow is designed to systematically identify and isolate these target molecules.





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- 3. The fatty acid signaling molecule cis-2-decenoic acid increases metabolic activity and reverts persister cells to an antimicrobial-susceptible state - PubMed [pubmed.ncbi.nlm.nih.gov]
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